

improving C.I. Disperse Red 19 fastness properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: C.I. Disperse Red 19

CAS No.: 2734-52-3

Cat. No.: S1893905

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C.I. Disperse Red 19: Core Properties & Data

For researchers, understanding the basic chemical and physical characteristics of a dye is the first step in troubleshooting performance issues. The following table consolidates key data for **C.I. Disperse Red 19** (CAS No. 2734-52-3).

Property	Description / Value
Chemical Name (IUPAC)	2-[N-(2-hydroxyethyl)-4-[(4-nitrophenyl)diazenyl]anilino]ethanol [1]
Molecular Formula	$C_{16}H_{18}N_4O_4$ [1] [2] [3]
Molecular Weight	330.34 g/mol [1] [3]
Appearance	Dark purple to dark red-brown crystalline powder [1] [3]
Melting Point	>300 °C [3]
Water Solubility	234.5 µg/L at 25 °C [3]
Common Solvents	Ethanol, acetone, benzene [1] [3]

Property	Description / Value
λ_{max} (Absorption Max)	495 nm (and a second peak at 285 nm) [4]
Primary Applications	Dyeing polyester, acetate, polyamide, and acrylic fibers; incorporated into nonlinear optical (NLO) polymers [1] [3]

Frequently Asked Questions

Here are answers to some common technical questions based on the available data.

What are the key spectroscopic properties of Disperse Red 19? An academic study identified its primary absorption and fluorescence characteristics, which are crucial for analytical detection and certain optical applications [4].

- **Absorption Peaks:** 285 nm and 495 nm.
- **Fluorescence Peaks:** 324 nm and 640 nm.
- **Stokes Shifts:** 39 nm and 145 nm for the respective peaks, indicating a high fluorescence intensity [4].

How can I analyze Disperse Red 19 content in a solution using HPLC? A reverse-phase HPLC method has been proposed using a Newcrom R1 column.

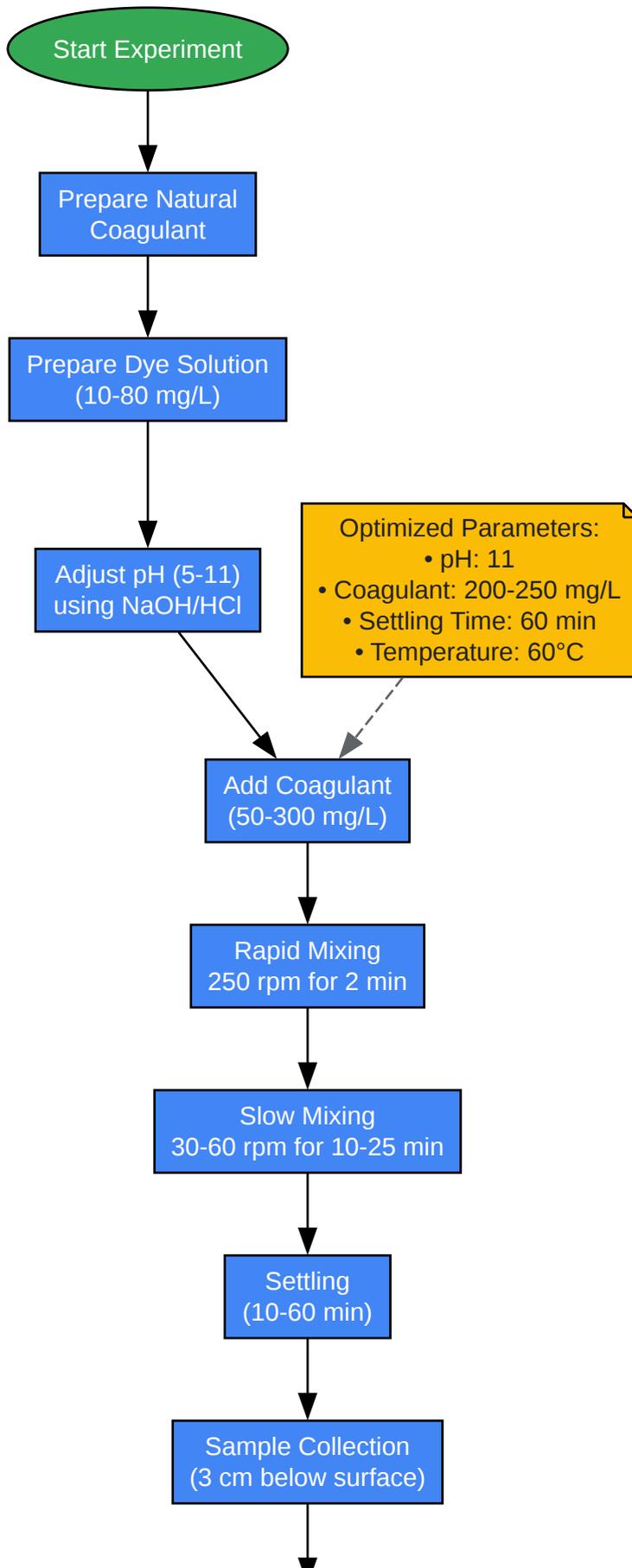
- **Mobile Phase:** Acetonitrile (MeCN), water, and phosphoric acid.
- **MS Compatibility:** Phosphoric acid can be replaced with formic acid for mass spectrometry applications.
- **Scalability:** The method is scalable and can be adapted for fast UPLC analysis or preparative separation [2].

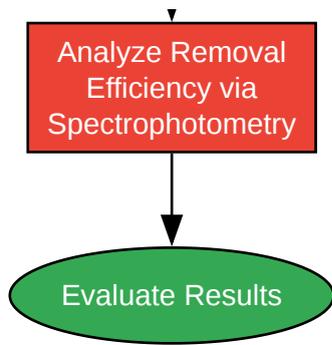
What are the standard fastness properties of Disperse Red 19? According to ISO standards, the dye demonstrates the following performance ratings (where 5 is the highest/best) [3]:

- **Washing Fastness:** Fading (4-5), Stain (5)
- **Perspiration Fastness:** Fading (5), Stain (5)
- **Light Fastness:** 4
- **Ironing Fastness:** 4

Experimental Protocol: Dye Removal via Coagulation

While the search results do not contain protocols for improving fastness during dyeing, one study provides a detailed methodology for removing Disperse Red 60 (a related dye) from wastewater using a natural coagulant. This can serve as a valuable reference for researchers working on environmental aspects or dye-polymer interactions. The following diagram outlines the experimental workflow.





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Diagram 1: Experimental workflow for dye removal using a natural coagulant.

Detailed Methodology:

This protocol is adapted from a study that successfully used *Alcea rosea* root mucilage as a natural coagulant, achieving up to 86% removal of a disperse dye under optimal conditions [5].

- **Preparation of Natural Coagulant Extract:**

- Naturally dry and mill the roots of *Alcea rosea*.
- Add 2.5 g of the dried root powder to 100 mL of 0.5 M sodium chloride solution prepared with distilled water.
- Shake the solution for 1 hour using a magnetic stirrer to extract the active mucilage.
- Filter the resulting milky solution through a fabric filter. This solution (25 g/L stock) is used as the coagulant [5].

- **Experimental Jar Test Procedure:**

- Prepare a synthetic dye solution with a known concentration (e.g., 40 mg/L) [5].
- Adjust the pH of the solution to a range between 5 and 11 using sodium hydroxide or hydrochloric acid [5].
- Add a dose of the coagulant extract to the dye solution. The study tested a range of 50 to 300 mg/L [5].
- **Rapid Mixing:** Stir the solution at 250 rpm for 2 minutes to ensure complete dispersion of the coagulant [5].
- **Slow Mixing:** Reduce the stirring speed to between 30 and 60 rpm and maintain for 10 to 25 minutes to promote floc formation [5].
- Allow the solution to settle for a period of 10 to 60 minutes [5].
- After settling, collect a sample from 3 cm below the water surface using a pipette [5].

- **Analysis of Removal Efficiency:**

- Measure the absorbance of the sample before and after treatment using a spectrophotometer (at the λ_{max} for the specific dye, e.g., 586 nm for Disperse Red 60) [5].
- Calculate the dye removal percentage using the formula: **Dye Removal (%) = $[(Abs_0 - Abs) / Abs_0] \times 100$** where Abs_0 is the initial absorbance and Abs is the absorbance after treatment [5].

Current Knowledge Gaps and Further Research

The search results lack specific information on improving the fastness properties (e.g., wash, light, rub fastness) of **C.I. Disperse Red 19** on textile substrates. The provided protocol is for wastewater treatment, not for enhancing fabric performance.

To advance your research, I recommend:

- **Consulting Specialized Databases:** Look for resources specifically dedicated to textile chemistry and dyeing technology.
- **Exploring Related Chemicals:** Investigate the use of dye-fixing agents, UV absorbers, and other auxiliary chemicals commonly employed in the textile industry to enhance dye fastness.
- **Reviewing Patent Literature:** Search for patents related to "disperse dye fastness improvement" or similar terms, as they often contain detailed, practical formulations and methods.

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